

Flufenamic Acid-13C6: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flufenamic acid-13C6*

Cat. No.: *B15618089*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Flufenamic acid-13C6**. This isotopically labeled compound is a critical tool in advanced biomedical and pharmaceutical research, particularly in pharmacokinetic and metabolic studies.

Core Chemical Properties and Structure

Flufenamic acid-13C6 is a stable, isotopically labeled version of Flufenamic acid, a non-steroidal anti-inflammatory drug (NSAID). The six carbon atoms on the benzoic acid ring are replaced with carbon-13 isotopes. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound.

Physicochemical Data

Property	Value	Source
Chemical Name	2-{{3-(Trifluoromethyl)phenyl}amino} (13C6)benzoic acid	[1]
Synonyms	Flufenamic acid-(benzoic ring-13C6)	[2]
Molecular Formula	C8(13C)6H10F3NO2	[1]
Molecular Weight	287.19 g/mol	[1]
CAS Number	1325559-30-5	[1]
Appearance	Solid (form)	[3]
Predicted Density	1.4±0.1 g/cm ³	[1]
Predicted Refractive Index	1.585	[1]
Melting Point (unlabeled)	124-125 °C (resolidifies and remelts at 134-136 °C)	[4]
Solubility (unlabeled)	Practically insoluble in water; soluble in ethanol, chloroform, and diethyl ether. Soluble to 100 mM in DMSO and ethanol.	[4][5]
pKa (unlabeled)	4.09	[6]

Chemical Structure

The structure of Flufenamic acid consists of a diphenylamine backbone, with a carboxylic acid group on one phenyl ring and a trifluoromethyl group on the other. In **Flufenamic acid-13C6**, the six carbons of the benzoic acid ring are 13C isotopes.

Synthesis and Characterization

While specific, detailed synthesis protocols for commercially produced **Flufenamic acid-13C6** are often proprietary, the general synthesis of Flufenamic acid involves the coupling of 2-chlorobenzoic acid and 3-(trifluoromethyl)aniline in the presence of a catalyst.[7] A laboratory-

scale synthesis has also been described involving the coupling of nitrosobenzenes with boronic acids.^{[8][9][10][11]} The synthesis of the ¹³C₆ labeled analog would require the use of a ¹³C₆-labeled benzoic acid precursor.

Characterization of the final product would be confirmed using standard analytical techniques:

- Mass Spectrometry (MS): To confirm the correct mass and isotopic enrichment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR would confirm the proton structure, while ¹³C NMR would definitively show the incorporation of the ¹³C labels in the benzoic ring.

Biological Activity and Mechanism of Action (of the Parent Compound)

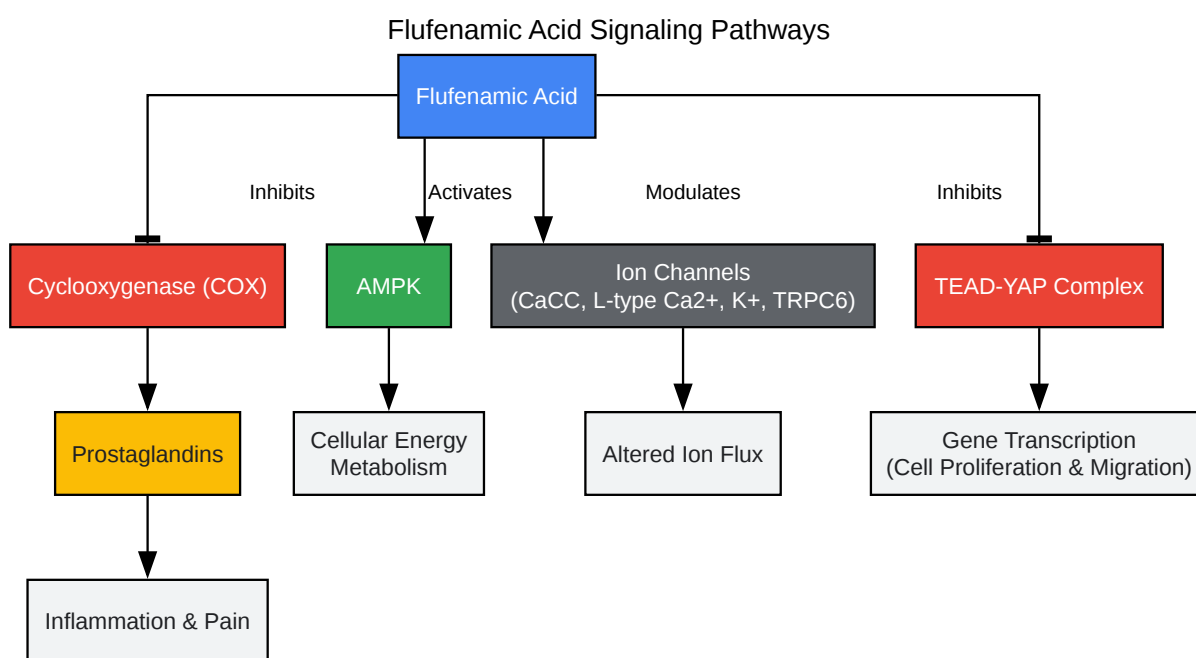
Flufenamic acid, the unlabeled parent compound, is a non-steroidal anti-inflammatory agent with a multi-faceted mechanism of action.^{[12][13]} Its primary use in research involving the ¹³C₆-labeled version is to accurately quantify the parent drug and its metabolites. The biological activities of Flufenamic acid include:

- Cyclooxygenase (COX) Inhibition: Like other NSAIDs, it inhibits COX enzymes, which are responsible for the synthesis of prostaglandins, key mediators of inflammation and pain.^{[4][13]}
- AMP-activated Protein Kinase (AMPK) Activation: Flufenamic acid has been shown to activate AMPK, a central regulator of cellular energy homeostasis.^{[12][13]}
- Ion Channel Modulation: It is a known modulator of several ion channels, including:
 - Blocking calcium-activated chloride channels (CaCCs) and L-type Ca²⁺ channels.^{[5][12][13][14]}
 - Modulating non-selective cation channels (NSC).^{[12][13]}
 - Activating certain potassium (K⁺) channels and TRPC6 channels.^{[5][12][13][14]}

- Inhibition of TEAD-YAP-dependent processes: It binds to the TEAD2 YBD central pocket, inhibiting TEAD function and processes such as cell migration and proliferation.[12][13]

Signaling Pathways of Flufenamic Acid

The following diagram illustrates the principal signaling pathways affected by Flufenamic acid.



[Click to download full resolution via product page](#)

Figure 1: Key signaling pathways modulated by Flufenamic acid.

Applications in Research: Pharmacokinetic Studies

The primary application of **Flufenamic acid-13C6** is as an internal standard in quantitative bioanalytical methods, typically using liquid chromatography-mass spectrometry (LC-MS). Its chemical properties are nearly identical to the unlabeled drug, meaning it behaves similarly during sample extraction and chromatographic separation. However, its increased mass allows it to be distinguished by the mass spectrometer.

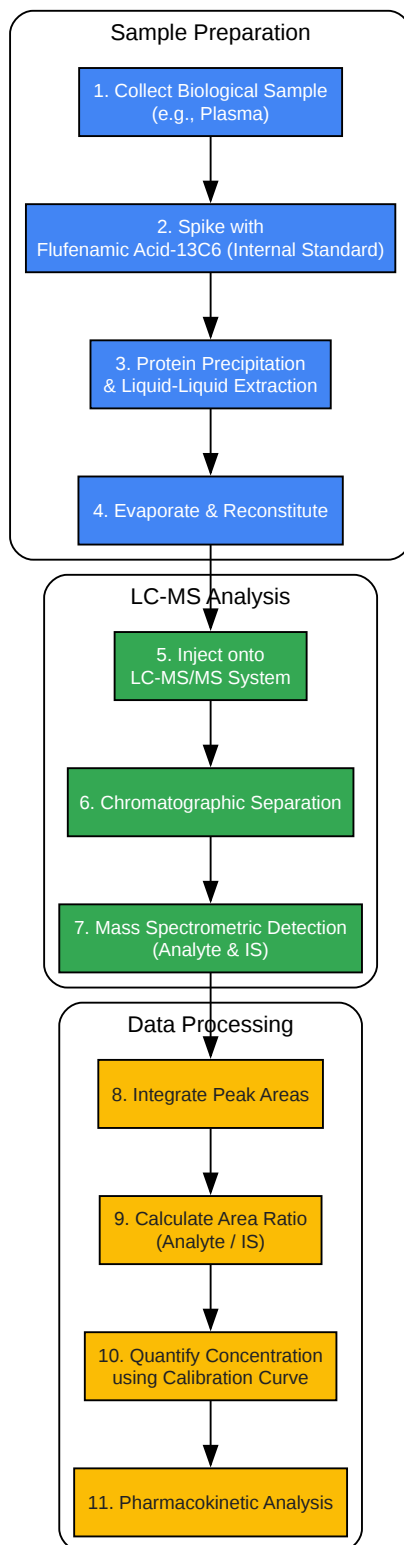
Pharmacokinetic studies of Flufenamic acid have shown irregular absorption and large inter-subject variation in plasma concentrations.[12] The use of a stable isotope-labeled internal

standard like **Flufenamic acid-13C6** is crucial for correcting for matrix effects and variability during sample processing, thereby ensuring the accuracy and precision of the analytical method.

Experimental Workflow: Quantitative Analysis using LC-MS

The diagram below outlines a typical workflow for a pharmacokinetic study employing **Flufenamic acid-13C6** as an internal standard.

Pharmacokinetic Study Workflow with Flufenamic Acid-13C6



[Click to download full resolution via product page](#)

Figure 2: A typical experimental workflow for quantifying Flufenamic acid.

Conclusion

Flufenamic acid-13C6 is an indispensable tool for researchers in drug metabolism and pharmacokinetics. Its utility as an internal standard ensures the reliability of quantitative data, which is fundamental for the accurate assessment of drug absorption, distribution, metabolism, and excretion (ADME). The well-characterized biological activities of the parent compound provide a rich context for these studies. This guide serves as a foundational resource for the effective application of **Flufenamic acid-13C6** in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Flufenamic acid(530-78-9) 13C NMR [m.chemicalbook.com]
- 2. Flufenamic Acid | C14H10F3NO2 | CID 3371 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. researchgate.net [researchgate.net]
- 6. Tolfenamic acid-13C6 - High-Purity Reference Standard for LC-MS/MS Quantification (CAS 1420043-61-3) [witega.de]
- 7. Preparation, Characterization and Pharmacokinetics of Tolfenamic Acid-Loaded Solid Lipid Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CN1293186A - Process for preparing flufenamic acid - Google Patents [patents.google.com]
- 9. Determination of diclofenac sodium, flufenamic acid, indomethacin and ketoprofen by LC-APCI-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Synthesis of Flufenamic Acid: An Organic Chemistry Lab Sequence Using Boronic Acids and Nitrosoarenes under Transition-Metal-Free Conditions - Dialnet [dialnet.unirioja.es]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Pharmacokinetics of flufenamic acid in man - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. researchgate.net [researchgate.net]
- 14. ERIC - EJ1224944 - Synthesis of Flufenamic Acid: An Organic Chemistry Lab Sequence Using Boronic Acids and Nitrosoarenes under Transition-Metal-Free Conditions, Journal of Chemical Education, 2019-Aug [eric.ed.gov]
- To cite this document: BenchChem. [Flufenamic Acid-13C6: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618089#flufenamic-acid-13c6-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com